

Application Notes and Protocols for Tetranactin in Agricultural Pest Management

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Compound of Interest

Compound Name: *Tetranactin*

Cat. No.: *B7886780*

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Introduction

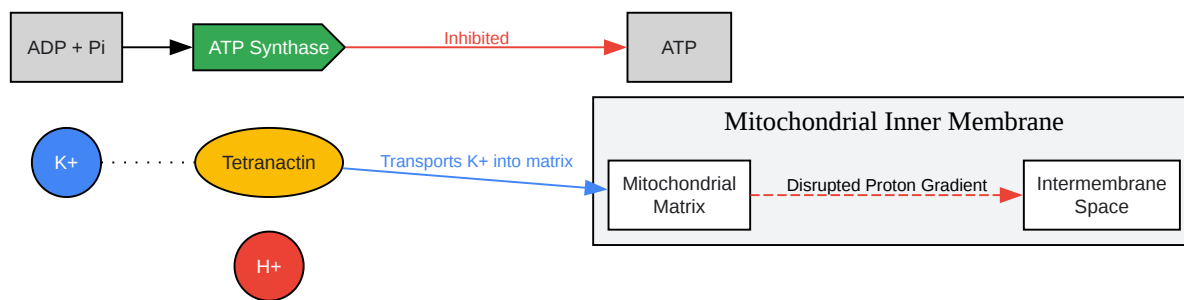
Tetranactin, a macrotetrolide antibiotic produced by *Streptomyces* species, has demonstrated significant potential as a miticidal and insecticidal agent for agricultural applications.[1][2][3][4] As a member of the nactin family of ionophores, its mode of action involves the selective transport of monovalent cations across biological membranes, leading to disruption of vital cellular processes in target pests.[5] This document provides detailed application notes and protocols for the experimental use of **Tetranactin** in agricultural pest management research.

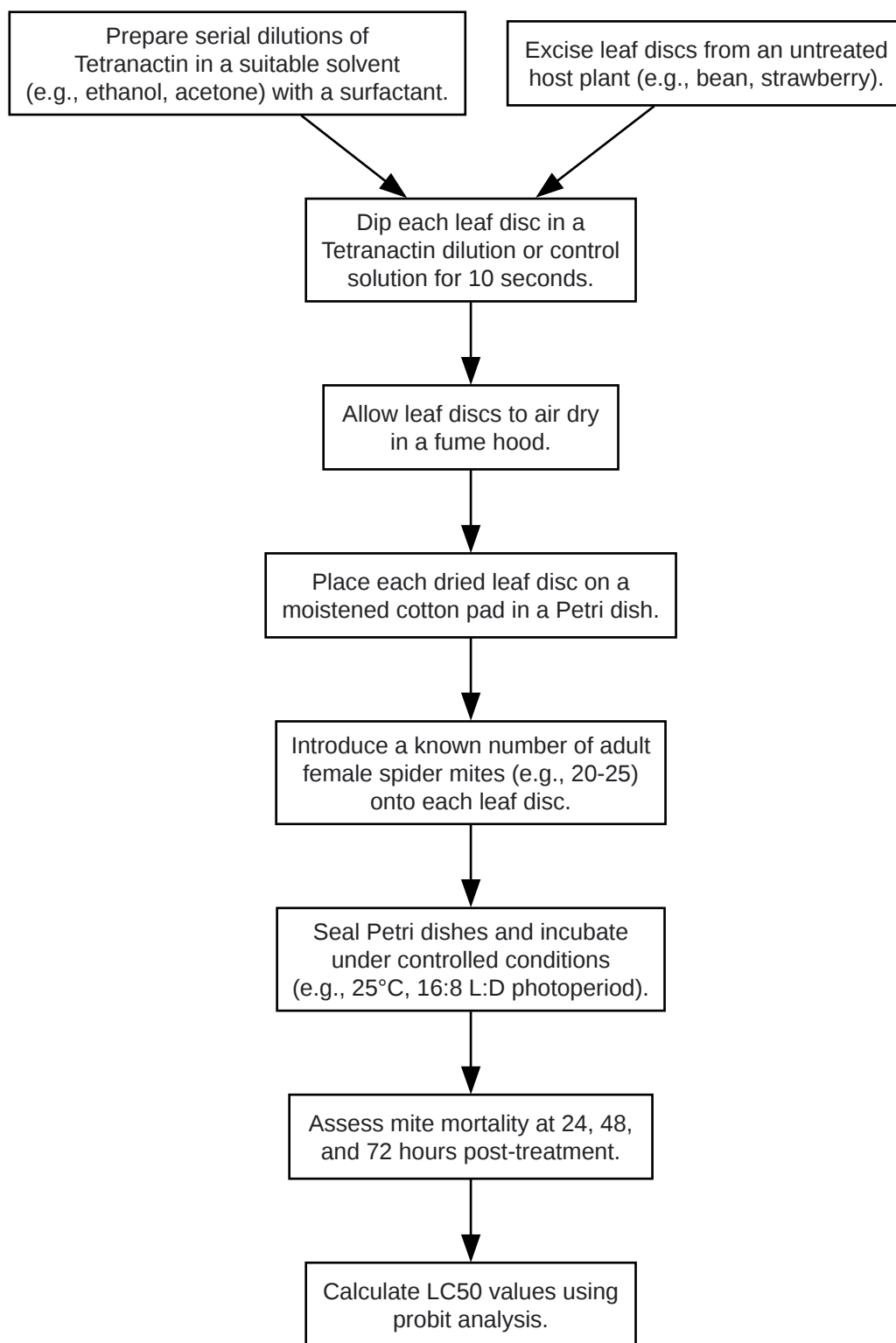
Physicochemical Properties

Property	Value	Source
CAS Number	33956-61-5	[1]
Molecular Formula	C44H72O12	[1]
Molecular Weight	793.0 g/mol	[1]
Appearance	White solid	[1]
Solubility	Soluble in ethanol, methanol, DMF, DMSO; Limited water solubility	[1][4]
Storage	-20°C	[1][4]

Mode of Action

Tetranactin functions as a monovalent cation ionophore with high selectivity for ammonium and potassium ions.[1][4] It disrupts the electrochemical gradients across mitochondrial and cellular membranes, leading to a breakdown in cellular respiration and ultimately, cell death. This disruption of ion homeostasis is the primary mechanism of its insecticidal and miticidal activity.





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References

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